

# Application Note: Field Sampling and Preservation for 2,3-Dichlorophenol Analysis

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#### Introduction

**2,3-Dichlorophenol** (2,3-DCP) is a chemical intermediate and a degradation product of certain pesticides and herbicides. Its presence in environmental water sources is a concern due to its potential toxicity. Accurate quantification of 2,3-DCP requires stringent field sampling and preservation techniques to ensure sample integrity from collection to analysis. This document provides detailed protocols for researchers and scientists to collect and preserve water samples for the analysis of **2,3-Dichlorophenol**.

# **Field Sampling Protocols**

The objective of field sampling is to collect a sample that is representative of the water body being studied. The choice of sampling technique depends on the specific goals of the monitoring program.

# **Sampling Techniques**

There are three primary sampling techniques applicable to water analysis:

- Grab Sampling: A single sample collected at a specific time and location. This method is suitable for assessing water quality at a particular moment and is appropriate for sources like groundwater or well-mixed surface waters.[1]
- Composite Sampling: A mixture of grab samples collected at the same location but at different times. This technique provides a representative sample over a period, such as 24



hours, and is useful when concentrations of the analyte are expected to vary over time.[1][2]

• Integrated Sampling: A mixture of samples collected from different points across the same sampling site (e.g., different depths or locations in a cross-section) to get an average composition.[1][2]

For most routine monitoring of **2,3-Dichlorophenol**, grab sampling is the preferred method.

## **Experimental Protocol: Water Sample Collection**

- Container Preparation:
  - Use amber glass bottles with TFE-lined screw caps to prevent photodegradation and analyte adsorption.
  - Clean bottles thoroughly before use. A recommended procedure is to wash with detergent, rinse with tap water, followed by a distilled water rinse. For trace organic analysis, a final rinse with a high-purity solvent like acetone or methylene chloride is recommended, after which the bottle should be dried at 105°C for about an hour.[1]
  - Once cooled, seal the bottles with TFE seals or aluminum foil to prevent contamination during transport to the field.[1]
- Sample Collection (Grab Method):
  - At the sampling site, rinse the pre-cleaned sample bottle 2-3 times with the sample water before collecting the final sample.
  - For surface water, collect the sample from a well-mixed section, approximately 30 cm below the surface, by directing the mouth of the bottle towards the current.
  - For groundwater from production wells, allow the pump to run for about 5 minutes to purge standing water before collecting the sample.[2] For non-production wells, purge a volume of water equal to 4-5 times the standing water volume before sampling.[2]
  - Fill the sample bottle completely, leaving no headspace (air gap) to minimize volatilization
    of the analyte.[1]



#### Field Blanks:

- A field blank, consisting of analyte-free water transferred to a sample container at the sampling site, should accompany each set of samples to assess potential contamination during collection and transport.
- Labeling and Documentation:
  - Immediately after collection, label each bottle with a waterproof ink.[1]
  - Record the following information: sample ID, date and time of collection, sampling location, type of sample (grab/composite), and any preservatives added.[1]

# **Sample Preservation Protocols**

Proper preservation is critical to prevent the chemical and biological degradation of **2,3- Dichlorophenol** in the sample.

## **Key Preservation Steps**

- Dechlorination: If the water sample is suspected to contain residual chlorine (e.g., drinking water), it must be dechlorinated at the time of collection. The addition of acid for preservation must occur after dechlorination.[3]
  - Add 40-50 mg of sodium sulfite per liter of sample to reduce residual chlorine.
- Acidification: To inhibit microbial degradation, the sample must be acidified.
  - Acidify the sample with sulfuric acid (H₂SO₄) or phosphoric acid (H₃PO₄) to a pH < 2.[4]</li>
     This is a common preservation method for phenols.[4]
- Cooling:
  - Immediately after collection and preservation, cool the samples to a temperature of ≤6°C (typically on ice).[5]
  - Transport the samples to the laboratory in a cooler with ice, ensuring they are kept in the dark to prevent photodegradation.



## **Data Summary: Preservation and Holding Times**

The following table summarizes the requirements for sample containers, preservation, and maximum holding times for **2,3-Dichlorophenol** analysis.

Parameter	Container	Minimum Volume	Preservation	Maximum Holding Time
2,3- Dichlorophenol	Amber Glass, TFE-lined cap[1] [4]	1 Liter[1]	1. Dechlorinate if necessary (e.g., sodium sulfite). [3]2. Acidify with H <sub>2</sub> SO <sub>4</sub> or H <sub>3</sub> PO <sub>4</sub> to pH < 2.[4]3. Cool to ≤6°C.[5]	7 days until extraction[4]

# **Analytical Methods Overview**

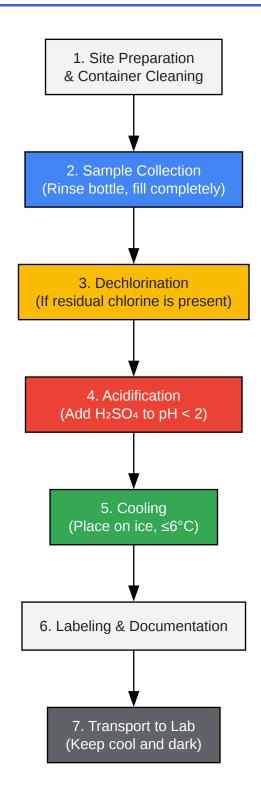
While this document focuses on sampling and preservation, understanding the subsequent analytical steps is crucial. **2,3-Dichlorophenol** is typically analyzed using chromatographic techniques.

- Gas Chromatography (GC): Often coupled with a mass spectrometer (MS) or an electron capture detector (ECD). Analysis may require derivatization of the phenol into a more volatile compound.[6]
- High-Performance Liquid Chromatography (HPLC): Commonly used with a UV detector.[6]

The choice of method depends on the required detection limits, sample matrix, and available instrumentation. EPA methods such as SW-846 Method 8041 provide procedures for analyzing phenols by GC.

# Visual Workflows Field Sampling and Preservation Workflow



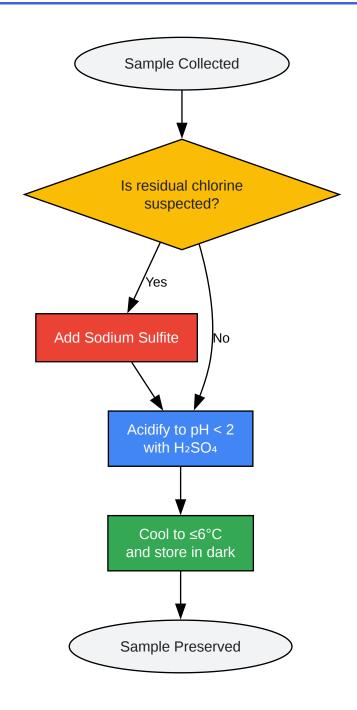


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Caption: Workflow for **2,3-Dichlorophenol** sample collection and preservation.

# **Preservation Logic Diagram**





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